

Personal protective equipment for handling (S)-1,2-Butanediol

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Compound of Interest

Compound Name: (S)-1,2-Butanediol

Cat. No.: B1233174

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Essential Safety and Handling Guide for (S)-1,2-Butanediol

This guide provides critical safety and logistical information for the handling, use, and disposal of **(S)-1,2-Butanediol** in a laboratory setting, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Personal Protective Equipment (PPE)

(S)-1,2-Butanediol is a combustible liquid that can cause serious eye irritation.[1][2] Proper personal protective equipment is essential to ensure safety during handling.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[1]
- A face shield may also be necessary in situations with a higher risk of splashing.[3]

Skin Protection:

- Chemical-resistant gloves must be worn.[2][4] Nitrile rubber gloves with a minimum thickness of 0.11 mm are a suitable option.[5]
- Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[5]
- Wear appropriate protective clothing to prevent skin exposure.[2][4]

Respiratory Protection:

- Work in a well-ventilated area.[1][2]
- If ventilation is inadequate or if vapors/aerosols are generated, a full-face respirator with appropriate cartridges (e.g., type ABEK) should be used.[1][5]

Quantitative Data Summary

| Property | Value | Source |
|------------------------------|-----------------------|--------|
| Melting Point/Freezing Point | -46°C (lit.) | [1] |
| Boiling Point | 55°C / 0.7mmHg (lit.) | [1] |
| Flash Point | 10°C (lit.) | [1] |
| Auto-ignition Temperature | 390°C | [4] |
| Lower Explosion Limit | 2.40 vol % | [4] |
| Upper Explosion Limit | 13.50 vol % | [4] |

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated place, avoiding contact with skin and eyes.[1]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]

- Store away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[4]
- Facilities should be equipped with an eyewash station and a safety shower.[4]

Spill Management:

- In case of a spill, evacuate the area and remove all sources of ignition.[1]
- Use personal protective equipment, including chemical impermeable gloves.[1]
- Prevent the spill from entering drains.[1]
- Absorb the spill with inert material (e.g., vermiculite, sand) and collect it in a suitable, closed container for disposal.[4]

Disposal:

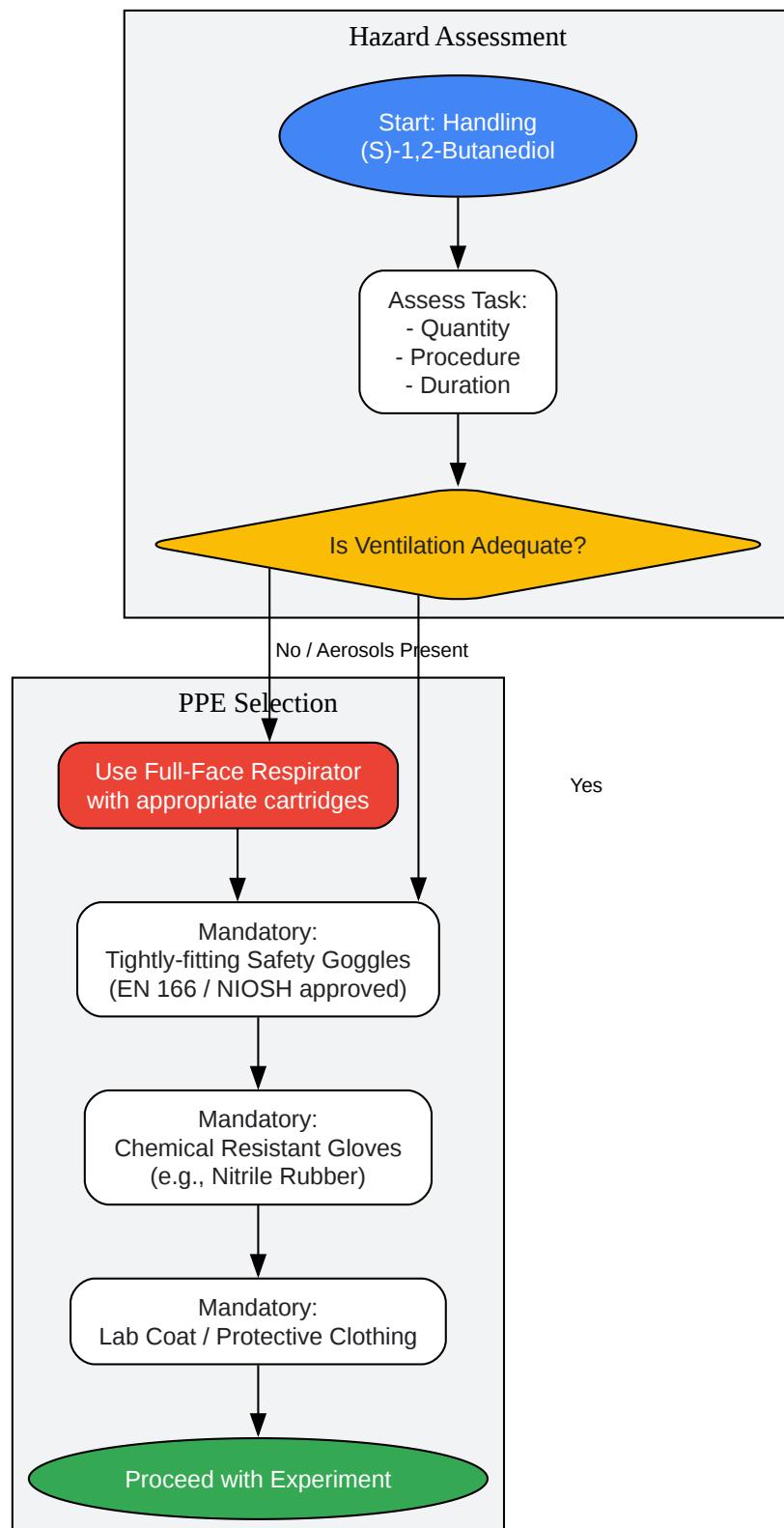
- Disposal must be in accordance with local, state, and federal regulations.
- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not discharge into sewer systems.[1]
- Containers should be triple-rinsed (or equivalent) and can then be offered for recycling, reconditioning, or punctured and disposed of in a sanitary landfill.[1]

Experimental Protocols: First Aid

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][4]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[1][4]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a doctor.[1][4]

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Personal Protective Equipment (PPE) Selection Workflow

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Caption: PPE selection workflow for handling **(S)-1,2-Butanediol**.

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